Technical Safety & Handling Monograph: Sodium Propionate-d5

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Compound of Interest

Compound Name:	*Sodium propionate-d5*
CAS No.:	*202529-18-8*
Cat. No.:	*B1401490*

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CAS: 202529-18-8 | Formula:

| Role: Metabolic Tracer & NMR Standard

Part 1: Chemical Identity & Molecular Architecture

The Application Scientist's Perspective: **Sodium Propionate-d5** is not merely a salt; it is a precision tool for metabolic flux analysis (MFA) and pharmacokinetic profiling. Unlike its protonated counterpart, the value of this compound lies in the integrity of its deuterium label (

). The primary risk to data quality is not chemical degradation, but isotopic dilution via hygroscopic moisture uptake, which skews gravimetric stoichiometry during standard preparation.

Identification Data

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Parameter	Specification
Product Name	Sodium Propionate-d5 (Perdeuterated)
CAS Number	202529-18-8
Unlabeled Analog CAS	137-40-6
Molecular Weight	101.09 g/mol (vs. 96.06 g/mol for unlabeled)
Isotopic Enrichment	Typically 98 atom % D
Appearance	White, hygroscopic crystalline powder

Part 2: Hazard Identification & Risk Assessment[2][3]

While generally recognized as safe (GRAS) in food applications (unlabeled form), the pure chemical salt requires strict adherence to GHS safety standards, particularly regarding tissue irritation.

GHS Classification (29 CFR 1910.1200 / EU CLP)

- Acute Toxicity (Dermal): Category 4 (H312)[1][2]
- Skin Corrosion/Irritation: Category 2 (H315)[1]
- Serious Eye Damage/Irritation: Category 2A (H319)
- STOT - Single Exposure: Category 3 (Respiratory Tract Irritation) (H335)

Signal Word: WARNING

Hazard Statements

- H312: Harmful in contact with skin.[1][2]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

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- H335: May cause respiratory irritation.[1]

Part 3: Critical Handling & Storage Protocols (Self-Validating Systems)

Core Directive: The handling of deuterated carboxylates requires a "Dry-Chain" protocol. Moisture absorption alters the effective mass, leading to errors in concentration calculations for NMR/MS standards.

Protocol A: The "Dry-Mass" Weighing Workflow

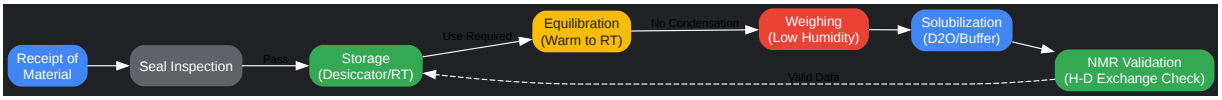
Rationale: Sodium propionate is hygroscopic.[3][4] Weighing in open air with high humidity (>45% RH) results in rapid water uptake.

- Equilibration: Allow the container to reach room temperature before opening to prevent condensation on the cold solid.
- Environment: Perform all weighing within a desiccated glove box or a low-humidity weighing enclosure.
- Validation Step (Self-Correction):
  - Pre-Weigh: Tare the weighing boat.
  - Weigh: Add compound.[5]
  - Drift Check: Observe the balance readout for 30 seconds. If the weight steadily increases, the sample is absorbing atmospheric moisture. Action: Stop, discard, and move to a lower-humidity environment.

Visualization: Sample Integrity Workflow

The following diagram illustrates the critical decision points to maintain isotopic purity and mass accuracy.

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Caption: Figure 1. "Dry-Chain" custody workflow to prevent hygroscopic mass error and isotopic dilution.

Part 4: Physicochemical Properties

Property	Data Value
Physical State	Solid (Crystalline Powder)
Melting Point	285–289 °C (Decomposes)
Solubility (Water)	~1 g/mL (Highly Soluble)
Solubility (Ethanol)	~41.7 g/L
pH (10% Solution)	8.0 – 9.5 (Weak Base)
Partition Coefficient	log Pow: ~0.33 (Hydrophilic)
Decomposition Products	Sodium oxide, Carbon oxides ( )

Part 5: Metabolic Fate & Applications

Application Insight: In metabolic flux analysis, **Sodium Propionate-d5** is used to probe the TCA Cycle anaplerosis. Unlike glucose (which enters via Pyruvate), Propionate enters via Succinyl-CoA. This distinction allows researchers to quantify the contribution of short-chain fatty acids (SCFAs) to mitochondrial respiration.

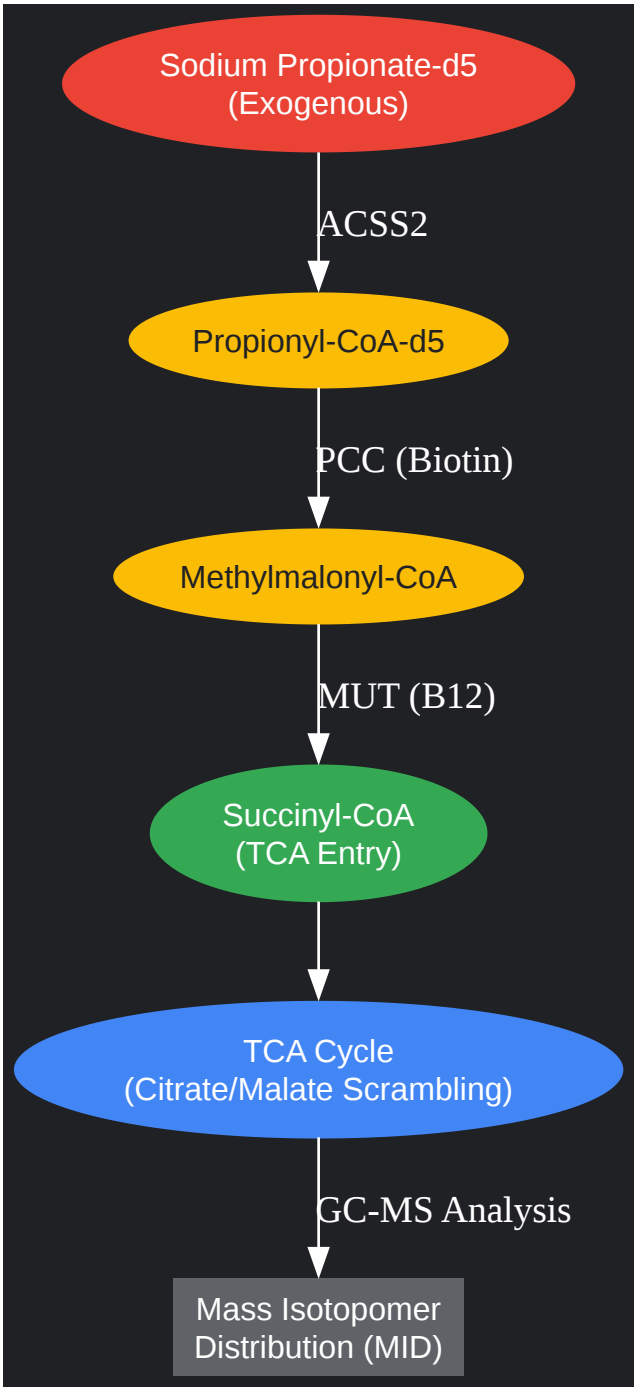
Mechanism of Action[1]

- Entry: Propionate-d5 is converted to Propionyl-CoA-d5.

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- Carboxylation: Converted to Methylmalonyl-CoA (Vitamin B12 dependent).
- Isomerization: Converted to Succinyl-CoA, entering the TCA cycle.
- Label Scrambling: The deuterium label redistributes through Malate and Oxaloacetate, providing specific mass isotopomer distributions (MIDs) detectable by GC-MS.

Visualization: Propionate-d5 Metabolic Pathway



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Caption: Figure 2. Metabolic entry of Propionate-d5 into the TCA cycle for flux analysis.

Part 6: Emergency & Disposal Protocols

First Aid Measures

- Eye Contact: Immediately flush with water for 15 minutes.[6] Remove contact lenses.[1][4][6] Seek medical attention if irritation persists (alkaline nature can damage cornea).
- Skin Contact: Brush off loose particles (to avoid exothermic hydration on skin), then wash with soap and water.
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.

Firefighting Measures

- Media: Water spray, dry chemical, alcohol-resistant foam.
- Specific Hazards: May emit toxic fumes of Sodium Oxide (

) upon thermal decomposition.[4]
- Protective Equipment: Wear SCBA. Prevent fire-fighting water from entering drains (high BOD).

Disposal Considerations

- Protocol: Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Regulatory: Observe all federal, state, and local environmental regulations. Sodium Propionate is generally low toxicity but high BOD (Biological Oxygen Demand) can disrupt wastewater treatment if dumped in large quantities.

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